

4-Bromo-2,6-difluoroaniline chemical properties

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Compound of Interest

Compound Name: 4-Bromo-2,6-difluoroaniline

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An In-depth Technical Guide to the Chemical Properties of 4-Bromo-2,6-difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-2,6-difluoroaniline is a halogenated aniline derivative that serves as a versatile building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom and two fluorine atoms on the aniline ring, imparts distinct chemical reactivity and physical properties. This document provides a comprehensive overview of the chemical and physical characteristics of **4-Bromo-2,6-difluoroaniline**, detailed experimental protocols for its synthesis, and its applications, particularly in the pharmaceutical and materials science sectors. The strategic placement of its functional groups makes it a valuable intermediate for creating complex molecular architectures.[1][2][3]

Chemical and Physical Properties

4-Bromo-2,6-difluoroaniline is typically a white to brown crystalline powder at room temperature.[4][5][6] The presence of the electronegative fluorine atoms and the bromine atom significantly influences its electronic properties and reactivity.

Physical Properties

A summary of the key physical properties of **4-Bromo-2,6-difluoroaniline** is presented in the table below. These properties are crucial for its handling, storage, and application in various chemical processes.



Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrF ₂ N	[4][5][7]
Molecular Weight	208.00 g/mol	[4][7]
Appearance	White to brown crystalline powder	[4][5][6]
Melting Point	63-65 °C	[4][5][6][8][9][10]
Boiling Point	188.2 ± 35.0 °C at 760 mmHg	[4][9][10]
Density	1.8 ± 0.1 g/cm ³	[4]
Flash Point	67.6 ± 25.9 °C	[4][5]
Solubility	Slightly soluble in water; soluble in most organic solvents like acetone, chloroform, and cyclohexane.	[8]
pKa (Acidity Coefficient)	1.11 ± 0.10 (Predicted)	[8]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **4-Bromo-2,6-difluoroaniline**.



Spectroscopic Technique	Key Features/Data	Source(s)
Mass Spectrometry (MS)	Major peaks at m/z 209, 207, 128.	[7]
Infrared (IR) Spectroscopy	Data available from various suppliers.	[7]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H NMR and ¹³ C NMR data are available from commercial suppliers and in research literature.	
Raman Spectroscopy	Data available.	[7]

Reactivity and Chemical Behavior

The chemical reactivity of **4-Bromo-2,6-difluoroaniline** is characterized by the interplay of its three substituents on the aromatic ring.

- Amine Group: The amine group can act as a nucleophile and can be oxidized to form azo compounds.[1][3]
- Bromine Atom: The bromine substituent allows for palladium-catalyzed cross-coupling reactions, enabling the extension of the molecular structure.[1][3]
- Fluorine Atoms: The ortho-fluorine atoms influence the energy levels of the molecular orbitals and can undergo nucleophilic aromatic substitution, which is useful for designing macromolecules.[1][3]

The compound is stable under normal temperature and pressure but may undergo significant reactions at temperatures above 160°C, high pressures, or in the presence of strong reducing agents, strong acids, or strong bases.[8]

Experimental Protocols

The synthesis of **4-Bromo-2,6-difluoroaniline** is most commonly achieved through the bromination of 2,6-difluoroaniline. Below are detailed experimental protocols based on



published methods.

Synthesis of 4-Bromo-2,6-difluoroaniline from 2,6-difluoroaniline

This protocol describes a one-step synthesis of the target compound.[11]

Materials:

- 2,6-difluoroaniline
- Bromine
- Glacial Acetic Acid
- · Sodium Thiosulfate
- Sodium Acetate
- Water
- · Diethyl Ether
- 10% Sodium Hydroxide solution
- Magnesium Sulfate (anhydrous)

Procedure:

- Dissolve 2,6-difluoroaniline (101.5 g, 0.79 mol) in glacial acetic acid (550 ml) in a suitable reaction vessel.[12][13]
- Slowly add a solution of bromine (127.0 g, 0.79 mol) in glacial acetic acid (200 ml) dropwise to the stirred solution of 2,6-difluoroaniline. Maintain the reaction temperature below 25°C during the addition.[12][13]
- Stir the reaction mixture at room temperature for 2 hours.[12][13]





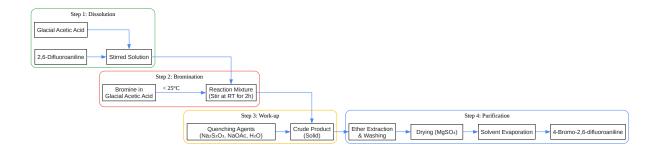


- To the reaction mixture, add sodium thiosulfate (50 g), sodium acetate (125 g), and water (700 ml).[12][13]
- Cool the mixture in a refrigerator overnight.[12][13]
- Filter the resulting product and dissolve it in diethyl ether.[12][13]
- Wash the ether phase sequentially with water, 10% sodium hydroxide solution, and again with water.[12][13]
- Dry the ether phase over anhydrous magnesium sulfate.[12][13]
- Remove the solvent under reduced pressure to yield a pale yellow solid.[12][13]
- The crude product can be further purified by steam distillation to obtain a colorless solid.[12]
 [13]

A simplified version of this synthesis involves dissolving 2,6-difluoroaniline in acetic acid, adding bromine dropwise, stirring at room temperature, and then working up the reaction by evaporating the solvent, neutralizing with sodium carbonate, and extracting with dichloromethane.[9][10][14]

Synthesis Workflow Diagram





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Caption: Synthesis workflow for **4-Bromo-2,6-difluoroaniline**.

Applications in Research and Drug Development

4-Bromo-2,6-difluoroaniline is a crucial intermediate in the synthesis of various high-value chemicals, particularly in the pharmaceutical and agrochemical industries.[2][5][15]

- Pharmaceutical Intermediates: It is used in the preparation of potent VEGF receptor tyrosine kinase inhibitors and other active pharmaceutical ingredients (APIs).[4][9][10] Its structure is a key component in the development of novel drug candidates, including anti-cancer and anti-inflammatory agents.[2]
- Agrochemicals: This compound is utilized in the formulation of pesticides and herbicides.[2]



Materials Science: It serves as a raw material for synthesizing high-performance fibers and
is used in the electronics industry for cleaning components.[8] Conjugated triarylamines
synthesized from this compound are used as hole-transporting materials in perovskite solar
cells and OLEDs.[1][3] It is also used in the production of specialty dyes and pigments.[2]

Safety and Handling

4-Bromo-2,6-difluoroaniline is classified as harmful if swallowed, in contact with skin, or if inhaled.[6][16] It causes skin and serious eye irritation and may cause respiratory irritation.[6] [16]

Hazard Identification

Hazard Statement	Description	Source(s)
H302	Harmful if swallowed	[4][6]
H312	Harmful in contact with skin	[4][6]
H332	Harmful if inhaled	[4][6]
H315	Causes skin irritation	[6]
H319	Causes serious eye irritation	[6]
H335	May cause respiratory irritation	[6]

Recommended Handling Procedures

- Engineering Controls: Use in a well-ventilated area with adequate exhaust. [6][17]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles with side-shields.[6][17]
 - Skin Protection: Wear protective gloves and clothing.[6][17]
 - Respiratory Protection: Use a full-face respirator if exposure limits are exceeded.[17]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container, away from incompatible materials.[6][16][17]

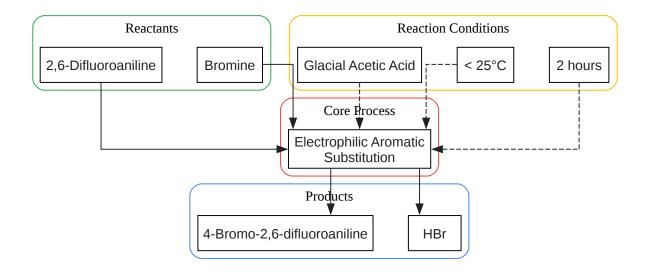


First Aid Measures

Exposure Route	First Aid Measure	Source(s)
Ingestion	Call a POISON CENTER or doctor. Rinse mouth.	[6]
Skin Contact	Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.	[6]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[6]

Logical Relationships in Synthesis





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Caption: Key relationships in the synthesis of **4-Bromo-2,6-difluoroaniline**.

Conclusion

4-Bromo-2,6-difluoroaniline is a chemical compound with significant utility in organic synthesis, particularly for the development of pharmaceuticals and advanced materials. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an important building block for researchers and drug development professionals. Proper handling and adherence to safety protocols are essential when working with this compound due to its potential hazards. The synthetic route from 2,6-difluoroaniline is efficient and provides a reliable source of this valuable intermediate.

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